

Dihydromicromelin B: A Technical Guide on its Discovery, Properties, and Scientific Significance

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Compound of Interest

Compound Name: Dihydromicromelin B

Cat. No.: B12387023

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dihydromicromelin B is a naturally occurring coumarin that has garnered interest within the scientific community. This technical guide provides a comprehensive overview of the discovery, history, and known scientific data pertaining to **Dihydromicromelin B**. It includes a detailed account of its isolation, structural elucidation, and a summary of its reported biological activities. This document is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development who are interested in the potential applications of this compound.

Introduction

Dihydromicromelin B belongs to the coumarin class of secondary metabolites, which are known for their diverse pharmacological properties. Natural products, such as **Dihydromicromelin B**, are a significant source of novel chemical scaffolds in drug discovery. This guide aims to consolidate the available technical information on **Dihydromicromelin B** to facilitate further research and development.

Discovery and History

Dihydromicromelin B was first isolated from the stems of *Micromelum minutum* (G. Forst.) Wight & Arn. (Rutaceae), a plant used in traditional medicine in Southeast Asia. The discovery was reported by a team of researchers led by C. Ito in a 2000 publication in the *Chemical and Pharmaceutical Bulletin*. In this study, six new coumarins were identified, and it is understood that **Dihydromicromelin B** is one of these compounds, likely designated as micromarin-G based on its molecular formula.

The isolation and characterization of **Dihydromicromelin B**, along with its stereoisomer Dihydromicromelin A, from an Indonesian species of *Micromelum minutum* was also reported, explicitly citing the work of Ito et al. as the foundational discovery.

Structure Elucidation

The structure of **Dihydromicromelin B** was elucidated using a combination of spectroscopic techniques. The molecular formula was established as C₁₅H₁₄O₆. The detailed structural analysis would have been based on the following methods as described in the original publication:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (¹H and ¹³C) and 2D (COSY, HMQC, HMBC) NMR experiments to establish the connectivity of atoms and the overall carbon-hydrogen framework.
- Infrared (IR) Spectroscopy: To identify functional groups such as carbonyls and hydroxyls.
- Ultraviolet (UV) Spectroscopy: To analyze the chromophoric system of the coumarin core.

Physicochemical Properties

A summary of the key physicochemical properties of **Dihydromicromelin B** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C15H14O6	
Molecular Weight	290.27 g/mol	
CAS Number	94285-06-0	
Appearance	Likely a crystalline solid	
Solubility	Soluble in DMSO	

Table 1: Physicochemical Properties of **Dihydromicromelin B**

Experimental Protocols

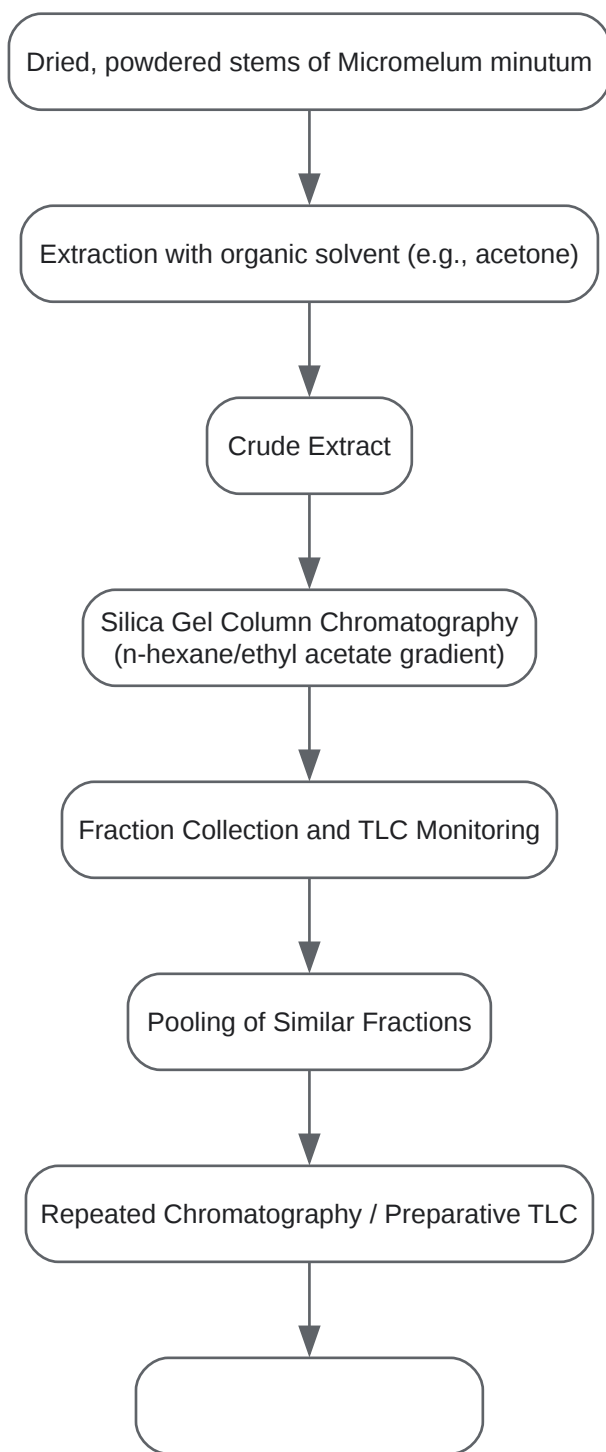
The following is a generalized experimental protocol for the isolation of **Dihydromicromelin B** from *Micromelum minutum*, based on typical methods for isolating coumarins from this plant.

Plant Material and Extraction

- The dried and powdered stems of *Micromelum minutum* are subjected to extraction with a suitable organic solvent, such as acetone or a sequential extraction with hexane, ethyl acetate, and methanol.
- The crude extract is obtained by removing the solvent under reduced pressure.

Isolation and Purification

- The crude extract is subjected to column chromatography over silica gel.
- The column is eluted with a gradient of solvents, typically a mixture of n-hexane and ethyl acetate, with increasing polarity.
- Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- Fractions containing compounds with similar TLC profiles are combined.
- Further purification is achieved through repeated column chromatography or preparative TLC to yield pure **Dihydromicromelin B**.



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Figure 1: General workflow for the isolation of **Dihydromicromelin B**.

Biological Activity

While specific studies on the biological activity of purified **Dihydromicromelin B** are limited in the public domain, the crude extracts of *Micromelum minutum* and other isolated coumarins have demonstrated a range of biological effects.

Cytotoxic Activity

Several coumarins isolated from *Micromelum minutum* have shown cytotoxic activity against various cancer cell lines. It is plausible that **Dihydromicromelin B** contributes to the overall cytotoxic profile of the plant extract. Further studies are required to determine the specific IC₅₀ values of pure **Dihydromicromelin B** against a panel of cancer cell lines. One study indicated that a mixture of dihydromicromelin A and B was not active toward MCF-7 and 4T1 cells.

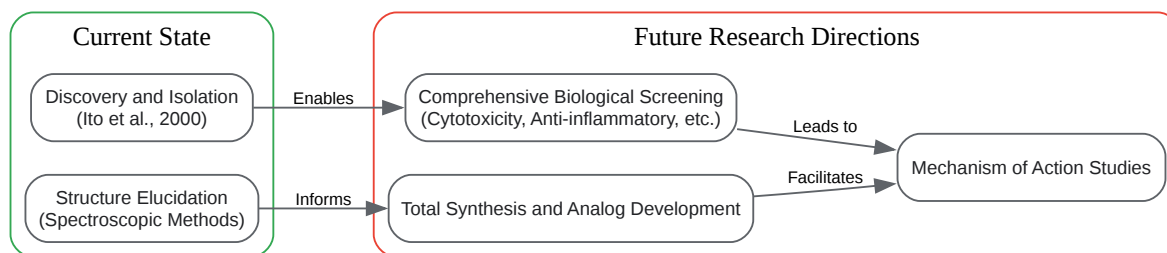
Synthesis

To date, a specific total synthesis for **Dihydromicromelin B** has not been widely reported in the literature. However, a paper mentioning the "Enantioselective total synthesis of hydramicromelin B" suggests that synthetic efforts may be underway, though this may be a different, albeit similarly named, compound. The development of a synthetic route would be crucial for producing larger quantities of **Dihydromicromelin B** for extensive biological evaluation and for the generation of structural analogs.

Future Perspectives

Dihydromicromelin B represents a natural product with potential for further scientific investigation. Key areas for future research include:

- **Comprehensive Biological Screening:** Evaluating the cytotoxic, anti-inflammatory, antimicrobial, and antiviral activities of the pure compound.
- **Mechanism of Action Studies:** If biological activity is confirmed, elucidating the molecular targets and signaling pathways affected by **Dihydromicromelin B**.
- **Total Synthesis:** Developing a robust and scalable synthetic route to enable further research and the creation of derivatives.



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Figure 2: Logical relationship between the current state and future research on **Dihydromicromelin B**.

Conclusion

Dihydromicromelin B is a structurally interesting coumarin isolated from *Micromelum minutum*. While its discovery and structure are documented, a significant opportunity exists to explore its biological activities and potential as a lead compound in drug discovery. This technical guide provides a starting point for researchers to delve into the science of **Dihydromicromelin B** and contribute to the understanding of its therapeutic potential.

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